

NT113 not dissolving in DMSO solution

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Compound of Interest

Compound Name: NT113

Cat. No.: B609667

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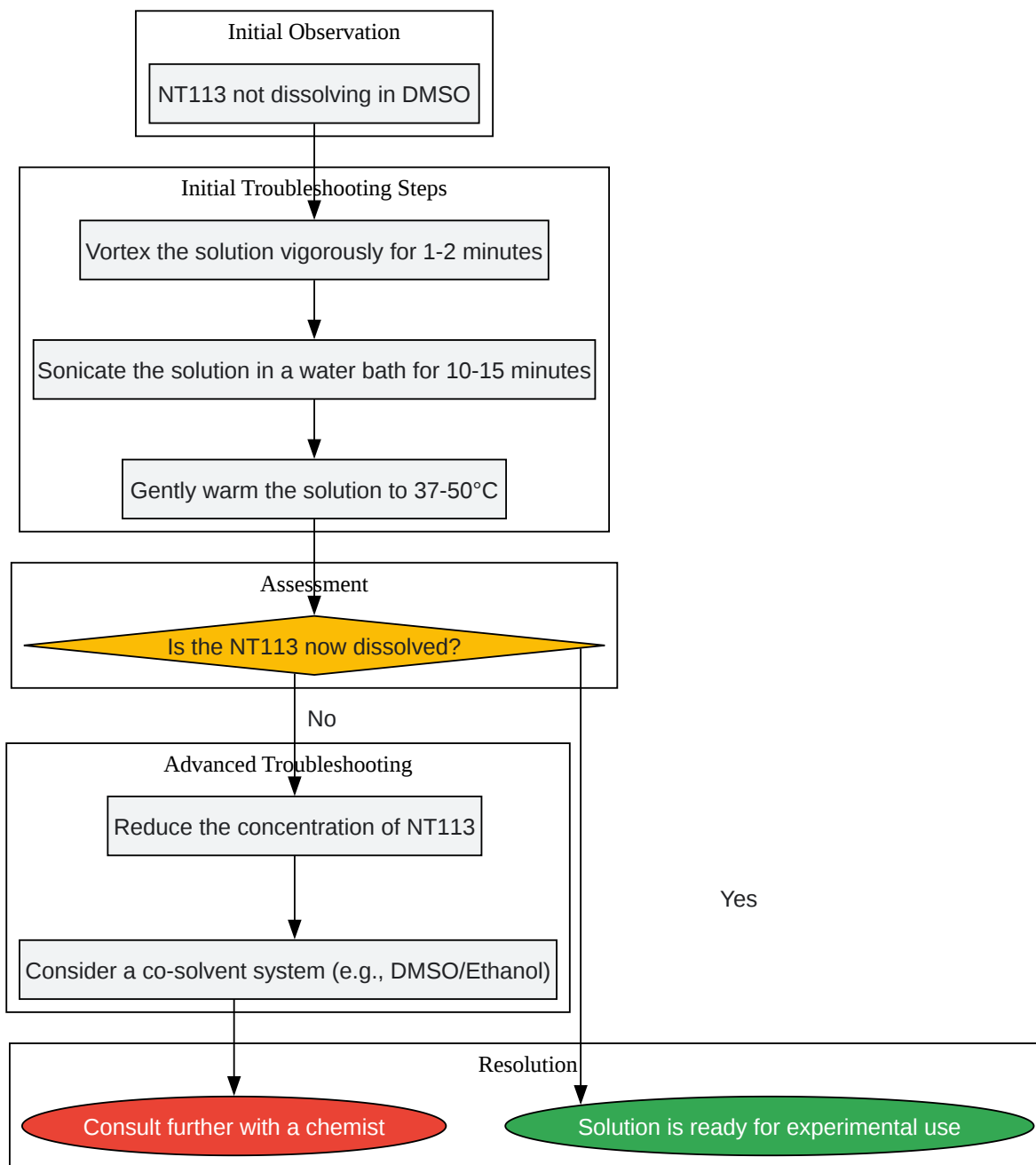
This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **NT113**. Based on available chemical information, **NT113** is identified as N,N'-Diethylthiourea (CAS 105-55-5).

Troubleshooting Guides

Q1: I am having trouble dissolving NT113 in a DMSO solution. What steps can I take?

If you are experiencing difficulty dissolving **NT113** in DMSO, it may be due to issues with solubility, concentration, or the dissolution process itself. The following step-by-step guide provides troubleshooting measures to address this common experimental challenge.

Troubleshooting Workflow for **NT113** Dissolution in DMSO



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Caption: A workflow diagram illustrating the troubleshooting steps for dissolving **NT113** in DMSO.

Detailed Methodologies:

- Initial Steps:
 - Vortexing: After adding the powdered **NT113** to the DMSO, cap the vial tightly and vortex at a high speed for 1-2 minutes. This increases the interaction between the solvent and the compound.
 - Sonication: If vortexing is insufficient, place the vial in a bath sonicator for 10-15 minutes. [1][2] The ultrasonic waves can help to break up any aggregates of the compound.
 - Gentle Heating: As a next step, you can gently warm the solution in a water bath set to a temperature between 37-50°C.[1] Be cautious not to overheat, as this could lead to degradation of the compound.
- Advanced Measures:
 - Concentration Reduction: If the compound still does not dissolve, you may be attempting to create a solution that is above the solubility limit of **NT113** in DMSO. Try preparing a lower concentration stock solution.
 - Co-Solvent System: For particularly difficult to dissolve compounds, a co-solvent system can be effective.[3] A small percentage of a less polar solvent, such as ethanol, might aid in the dissolution. However, ensure that the co-solvent is compatible with your downstream experimental assays.

Frequently Asked Questions (FAQs)

Q2: What are the known chemical properties of **NT113** (N,N'-Diethylthiourea)?

Understanding the chemical properties of **NT113** is crucial for its proper handling and use in experiments. The following table summarizes key data for N,N'-Diethylthiourea.

Property	Value	Reference
CAS Number	105-55-5	Merck Millipore[4]
Molecular Formula	C5H12N2S	ChemicalBook[5]
Molecular Weight	132.23 g/mol	ChemicalBook[5]
Appearance	White to buff-colored solid	ECHEMI[6]
Melting Point	70-72°C	LookChem[4]
Water Solubility	1 to 5 mg/mL at 20°C	CAMEO Chemicals[7], PubChem[8]
Solubility in Organic Solvents	Soluble in methanol, ether, acetone, and benzene	PubChem[8]

Q3: What is the recommended method for preparing a stock solution of NT113 in DMSO?

For consistent and reproducible experimental results, a standardized protocol for preparing stock solutions is recommended.

Experimental Protocol for Preparing a 10 mM Stock Solution of **NT113** in DMSO:

- Pre-weighing Preparation: Allow the vial of **NT113** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out 1.32 mg of **NT113** powder.
- Dissolution: Add 1 mL of high-purity, anhydrous DMSO to the vial containing the **NT113**.
- Mixing: Cap the vial tightly and vortex for 1-2 minutes. If necessary, follow the troubleshooting steps outlined in Q1.
- Storage: Once fully dissolved, store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Q4: How should I properly store my NT113 DMSO stock solution?

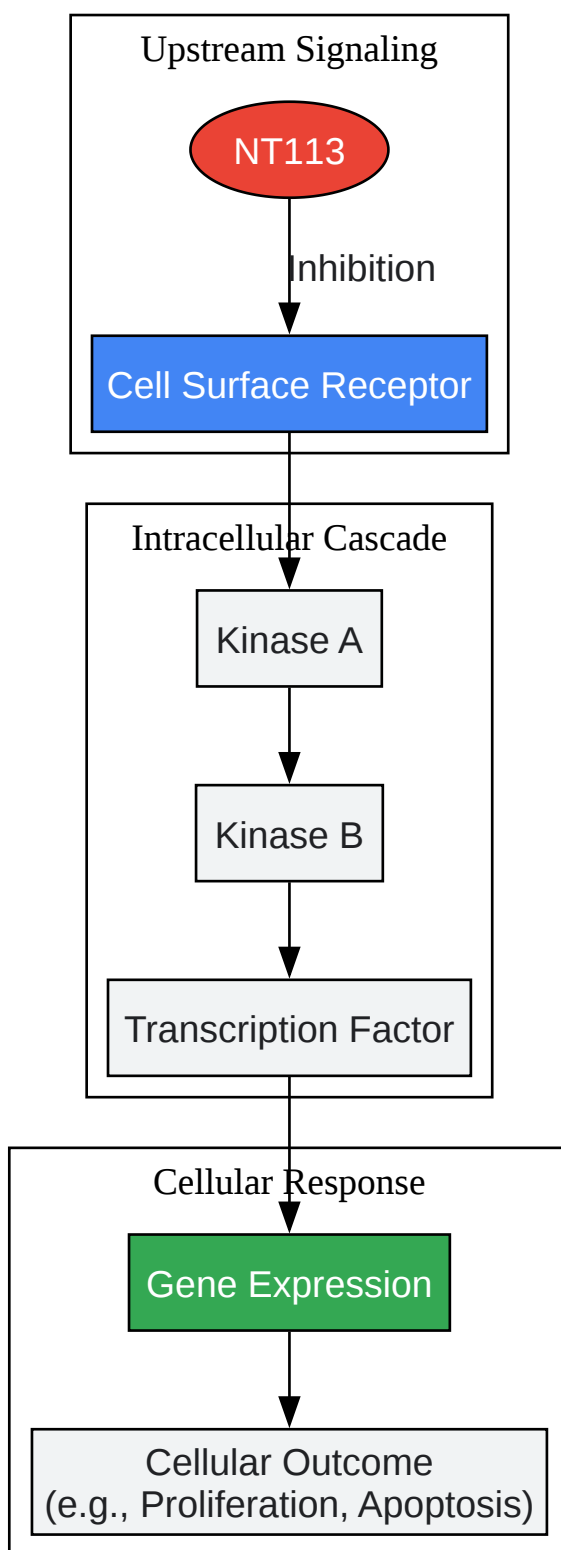
Proper storage is critical to maintain the stability and activity of your **NT113** stock solution.

- Short-term Storage (1-2 weeks): Store at 4°C.
- Long-term Storage (months to years): Aliquot the stock solution into smaller, single-use vials and store at -20°C or -80°C. This minimizes the number of freeze-thaw cycles, which can degrade the compound.

Q5: Is there a known signaling pathway for NT113?

Currently, there is limited information available in the public domain regarding a specific signaling pathway directly modulated by N,N'-Diethylthiourea in a therapeutic context. It is known to be used in industrial applications and has been noted to induce thyroid follicular-cell adenomas and carcinomas in rats, suggesting potential disruption of thyroid hormone signaling.^[9] However, a detailed molecular mechanism of action has not been fully elucidated. ^[9] For research purposes, a hypothetical signaling pathway is presented below to illustrate how a compound like **NT113** might be investigated.

Hypothetical Signaling Pathway for a Research Compound



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Caption: A diagram of a generic signaling pathway that could be modulated by a research compound.

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